

Propiverine N-oxide stock solution preparation and storage

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Compound of Interest

Compound Name: *Propiverine N-oxide*

Cat. No.: *B1234086*

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Application Notes and Protocols: Propiverine N-oxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propiverine N-oxide is an active metabolite of propiverine, a widely used medication for the treatment of overactive bladder (OAB).^{[1][2]} Understanding the pharmacological properties and proper handling of this metabolite is crucial for research and development in urology and pharmacology. **Propiverine N-oxide**, like its parent compound, exhibits a dual mechanism of action, functioning as both an antimuscarinic agent and a calcium channel blocker.^{[1][2][3]} This dual activity contributes to its efficacy in reducing detrusor muscle contractions. These application notes provide detailed protocols for the preparation and storage of **Propiverine N-oxide** stock solutions, along with a summary of its physicochemical properties and a diagram of its mechanism of action.

Physicochemical Properties

A summary of the key physicochemical properties of **Propiverine N-oxide** is provided in the table below. This information is essential for accurate preparation of solutions and for understanding its behavior in experimental settings.

Property	Value	Source
Molecular Formula	C23H29NO4	
Molecular Weight	383.48 g/mol	
Appearance	Off-white solid	
Purity (by HPLC)	≥95%	
Solubility	Soluble in DMSO and Methanol	
CAS Number	111071-96-6 (base); 1329509-71-8 (HCl salt)	

Stock Solution Preparation and Storage

Proper preparation and storage of stock solutions are critical to ensure the stability and activity of **Propiverine N-oxide** for experimental use.

Recommended Solvents and Storage Conditions

The following table summarizes the recommended solvents and storage conditions for **Propiverine N-oxide** stock solutions.

Solvent	Recommended Storage Temperature	Long-term Stability
Dimethyl Sulfoxide (DMSO)	-20°C	Data not available. Aliquoting is recommended to avoid repeated freeze-thaw cycles.
Methanol	-20°C	Data not available. Use freshly prepared solutions when possible.

Experimental Protocol: Preparation of a 10 mM Propiverine N-oxide Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Propiverine N-oxide** in DMSO.

Materials:

- **Propiverine N-oxide** (powder)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

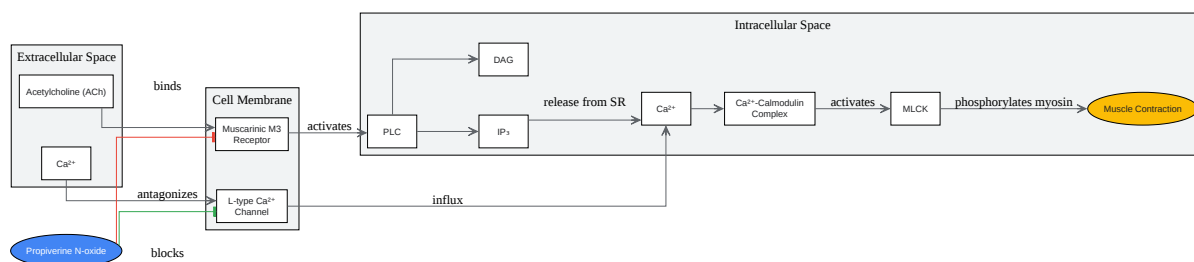
Procedure:

- **Preparation:** In a sterile environment (e.g., a laminar flow hood), allow the **Propiverine N-oxide** powder and DMSO to equilibrate to room temperature.
- **Weighing:** Accurately weigh the desired amount of **Propiverine N-oxide** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.83 mg of **Propiverine N-oxide** (Molecular Weight = 383.48 g/mol).
- **Dissolution:** Add the weighed **Propiverine N-oxide** to a sterile microcentrifuge tube. Add the appropriate volume of DMSO (in this example, 1 mL) to the tube.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath and/or sonication can be used to aid dissolution if precipitation is observed.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C.
- **Working Solution Preparation:** For in vitro assays, the DMSO stock solution can be further diluted with an appropriate aqueous buffer or cell culture medium to the final desired

concentration. It is important to ensure that the final concentration of DMSO in the assay does not exceed a level that affects the experimental system (typically <0.5%).

Mechanism of Action

Propiverine N-oxide exerts its pharmacological effects on the detrusor smooth muscle of the bladder through a dual mechanism of action: antagonism of muscarinic receptors and inhibition of L-type calcium channels. This leads to muscle relaxation and a reduction in urinary frequency and urgency.

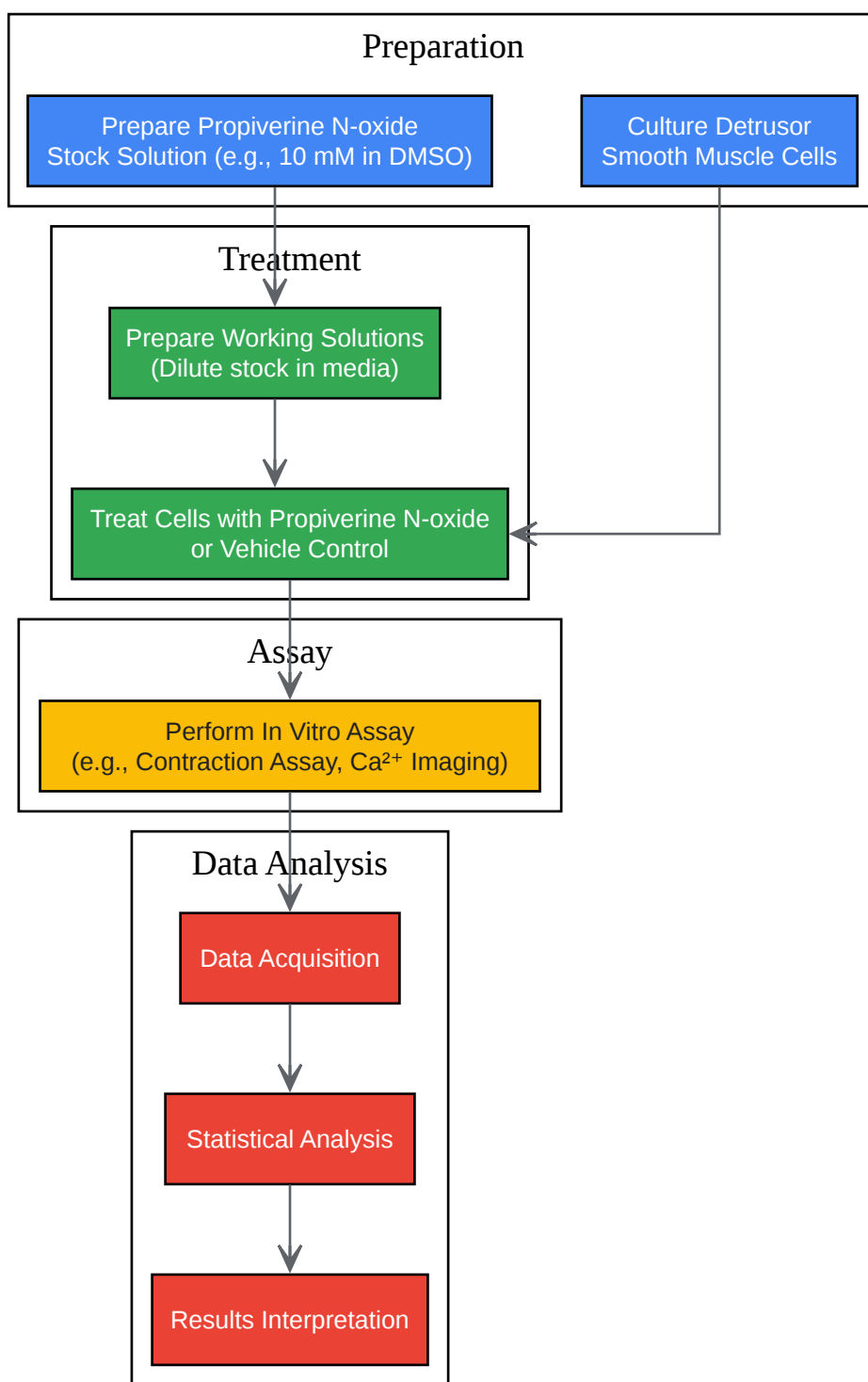


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Caption: Mechanism of action of **Propiverine N-oxide** in detrusor smooth muscle cells.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for studying the effects of **Propiverine N-oxide** in vitro.



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Caption: A typical experimental workflow for in vitro studies of **Propiverine N-oxide**.

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